

# Tert-butylphosphonic acid molecular weight and formula

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## Compound of Interest

Compound Name: *Butylphosphonic acid*

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## An In-depth Technical Guide to Tert-butylphosphonic Acid

This guide provides a comprehensive overview of tert-butylphosphonic acid, a key organophosphorus compound utilized in a range of scientific and industrial applications, including drug development.<sup>[1][2]</sup> It details the molecule's fundamental properties, synthesis, and analytical methods for its characterization.

## Core Properties of Tert-butylphosphonic Acid

Tert-butylphosphonic acid, also known as P-(1,1-Dimethylethyl)phosphonic acid, is an organophosphorus acid characterized by a tert-butyl group directly bonded to the phosphorus atom.<sup>[3][4]</sup> This bulky substituent imparts significant steric hindrance, influencing its chemical reactivity and physical properties.<sup>[3]</sup>

## Quantitative Data Summary

The fundamental physicochemical properties of tert-butylphosphonic acid are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C4H11O3P[4][5][6]
Linear Formula	(CH3)3CP(O)(OH)2[1][7]
Molecular Weight	138.10 g/mol [4][5]
Melting Point	187-189 °C[1][6]
CAS Number	4923-84-6[4]

## Synthesis and Experimental Protocols

The synthesis of tert-**butylphosphonic acid** is challenging due to the steric bulk of the tert-butyl group.[3] The most common and effective methods involve the use of a Grignard reagent.[3]

### Grignard Reagent-Based Synthesis

A prevalent synthetic route involves the reaction of a tert-butyl Grignard reagent (tert-butylmagnesium chloride) with a phosphorus electrophile, such as phosphorus oxychloride (POCl<sub>3</sub>).[3]

Experimental Protocol:

- **Preparation of Grignard Reagent:** In an anhydrous ether solvent, react tert-butyl chloride with magnesium metal to form tert-butylmagnesium chloride.[3]
- **Reaction with Phosphorus Oxychloride:** The prepared Grignard reagent is then reacted with phosphorus oxychloride. The tert-butyl group displaces a chloride ion, forming a C-P bond and yielding the intermediate, tert-butylphosphonic dichloride.[3]
- **Hydrolysis:** The resulting tert-butylphosphonic dichloride can be hydrolyzed to yield tert-**butylphosphonic acid**. [3] Alternatively, it can be reacted with alcohols to form dialkyl tert-butylphosphonates, which are then hydrolyzed to the final product.[3]

## Analytical Characterization

A variety of analytical techniques are employed to characterize tert-**butylphosphonic acid** in its solid, solution, and gas phases.

## Analytical Techniques and Experimental Protocols

- Single-Crystal X-ray Diffraction (SCXRD): This technique is crucial for the unambiguous determination of the three-dimensional atomic arrangement in the solid state.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  and  $^{31}\text{P}$  NMR are used to study the structure in solution.[8]
- Electrospray Ionization Mass Spectrometry (ESI-MS): ESI-MS is utilized to analyze the presence of different anionic species in the gas phase.[8]

Experimental Protocol for HPLC-UV Analysis (General Approach):

This protocol provides a general method for the analysis of related organophosphorus compounds and can be adapted for tert-**butylphosphonic acid**.

- Sample Preparation: Dissolve and dilute the sample in a suitable solvent (e.g., acetonitrile/water mixture) to a concentration within the linear range of the instrument. Ensure complete dissolution by vortexing or sonicating, followed by filtration through a 0.45  $\mu\text{m}$  syringe filter.[9]
- HPLC Conditions: Employ reversed-phase HPLC with UV detection. A typical starting point for the mobile phase could be a 60:40 (v/v) mixture of acetonitrile and water, using either isocratic or gradient elution.[9]
- Detection: Monitor the absorbance in the low UV region to detect the compound.[9]

## Molecular Structure and Visualization

The molecular structure of tert-**butylphosphonic acid** is fundamental to its chemical behavior. The diagram below illustrates the connectivity of the atoms.

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